

# Introduction: The Versatility of 2-Propylacrylic Acid

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## Compound of Interest

Compound Name: 2-Propylacrylic acid

CAS No.: 5650-75-9

Cat. No.: B1599054

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**2-Propylacrylic acid** (2-PAA), also known as 2-methylenepentanoic acid, is an unsaturated carboxylic acid with the chemical formula  $C_6H_{10}O_2$ .<sup>[1][2]</sup> Its structure, featuring both a vinyl group and a carboxylic acid moiety, makes it a valuable and versatile building block in organic synthesis and polymer chemistry. The presence of these functional groups allows for a wide range of chemical transformations, including polymerization, esterification, and addition reactions across the double bond.

In the pharmaceutical and drug development sector,  $\alpha$ -substituted acrylic acids and their derivatives are of significant interest. The polymer form, poly(**2-propylacrylic acid**), is explored for applications such as pH-sensitive systems for drug delivery.<sup>[3]</sup> The monomer itself serves as a crucial intermediate in the synthesis of more complex molecules. This guide provides a detailed exploration of the primary synthetic routes to **2-propylacrylic acid** and the analytical techniques required for its comprehensive characterization, offering field-proven insights for its practical application.

## Physicochemical Properties

A clear understanding of the physical and chemical properties of **2-propylacrylic acid** is essential for its handling, synthesis, and purification.

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>10</sub> O <sub>2</sub>	[1]
Molecular Weight	114.14 g/mol	[1][2]
CAS Number	5650-75-9	[1][2]
Appearance	Liquid	[2]
Density	0.951 g/mL at 25 °C	[2][4]
Boiling Point	165-188 °C	[2][4]
Refractive Index	n <sub>20/D</sub> 1.441	[2][4]
Storage Temperature	2-8°C	[2][4]

## Part 1: Synthesis of 2-Propylacrylic Acid

The synthesis of  $\alpha,\beta$ -unsaturated carboxylic acids like 2-PAA can be approached through several classic organic reactions. The choice of method often depends on factors such as starting material availability, desired scale, yield, and atom economy. We will focus on the most prevalent and reliable method: the Knoevenagel-Doebner condensation.

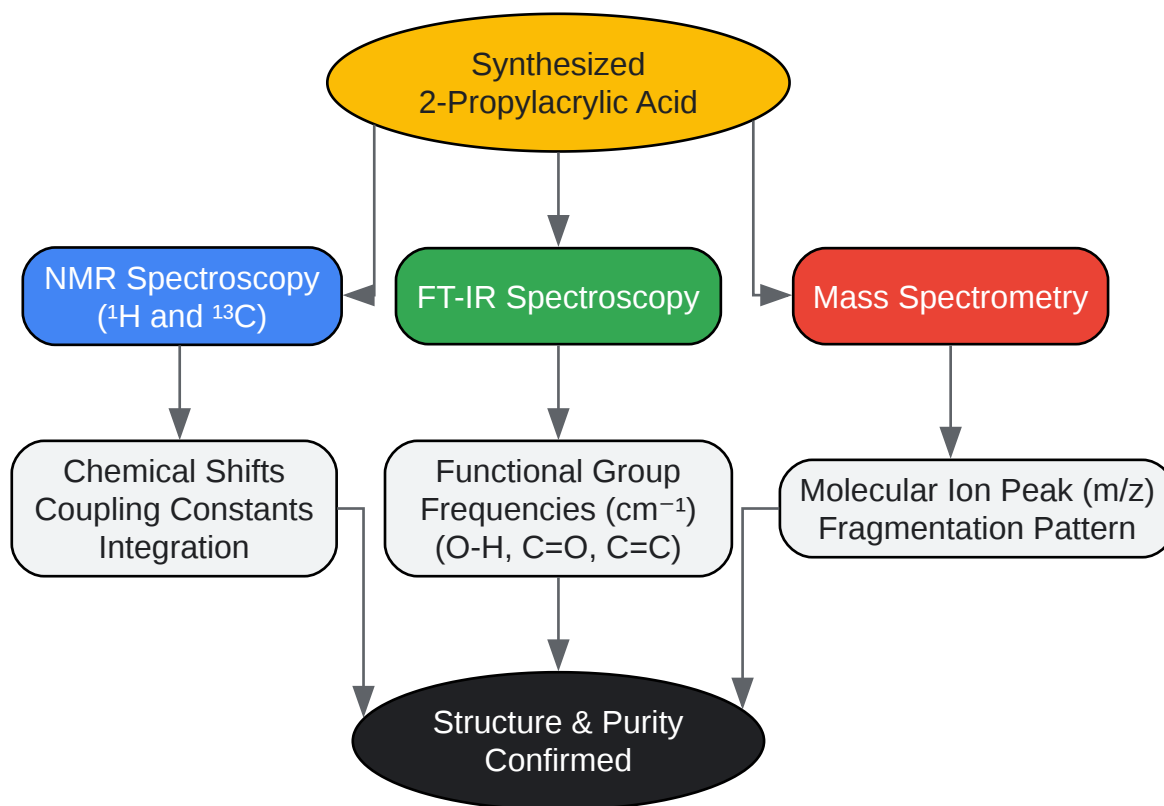
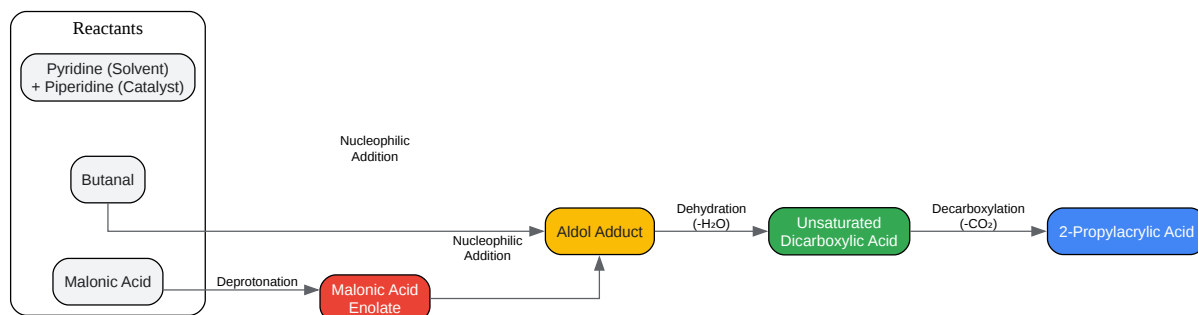
### Primary Synthetic Route: Knoevenagel-Doebner Condensation

The Knoevenagel condensation is a powerful carbon-carbon bond-forming reaction involving the nucleophilic addition of an active hydrogen compound to a carbonyl group, followed by dehydration.[5] The Doebner modification is particularly suited for this synthesis, as it utilizes malonic acid as the active methylene compound and is conducted in the presence of a basic catalyst, typically pyridine, which also serves as the solvent.[6] This modification conveniently results in a subsequent decarboxylation, providing the desired  $\alpha,\beta$ -unsaturated acid directly.

#### Reaction Mechanism

The reaction proceeds through several key steps:

- **Enolate Formation:** The basic catalyst (e.g., piperidine added to the pyridine solvent) deprotonates the  $\alpha$ -carbon of malonic acid, forming a highly stabilized enolate.
- **Nucleophilic Addition:** The enolate acts as a nucleophile, attacking the electrophilic carbonyl carbon of butanal (butyraldehyde). This forms a tetrahedral intermediate.
- **Protonation & Dehydration:** The intermediate is protonated to form an aldol-type adduct, which then readily dehydrates (loses a water molecule) to yield an  $\alpha,\beta$ -unsaturated dicarboxylic acid intermediate.
- **Decarboxylation:** Upon heating in the pyridine medium, the  $\beta$ -carboxy group is eliminated as carbon dioxide, yielding the final product, **2-propylacrylic acid**.<sup>[5][6]</sup>



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## Sources

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